

# Essential Guide to the Safe Disposal of ONO-7300243

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## Compound of Interest

Compound Name: ONO-7300243

Cat. No.: B609753

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For Researchers, Scientists, and Drug Development Professionals: This document provides crucial safety and logistical information for the proper handling and disposal of the research chemical **ONO-7300243**. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

Disclaimer: A specific Safety Data Sheet (SDS) for **ONO-7300243** containing definitive GHS hazard classifications and disposal instructions is not publicly available. The following procedures are based on general best practices for the disposal of research-grade chemical waste. Users must consult the official SDS provided by their supplier for specific hazard information and disposal requirements before handling this compound.

## Physicochemical and Storage Data

Proper storage is the first step in safe chemical management. The known properties and storage conditions for **ONO-7300243** are summarized below.

Property	Data
Chemical Name	4-[[[(3,5-dimethoxy-4-methylbenzoyl)(3-phenylpropyl)amino]methyl]-benzeneacetic acid
Molecular Formula	C <sub>28</sub> H <sub>31</sub> NO <sub>5</sub>
Molecular Weight	461.6 g/mol
Appearance	Solid
Purity	≥98%
CAS Number	638132-34-0
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year
Solubility	Soluble in DMSO at ~50 mg/mL

## Step-by-Step Disposal Protocol for ONO-7300243

This protocol outlines a standard operating procedure for the disposal of **ONO-7300243**. This is a general guideline and must be adapted based on the specific hazards identified in the manufacturer's Safety Data Sheet (SDS).

### Step 1: Review the Safety Data Sheet (SDS)

- **Crucial First Step:** Before handling, locate and thoroughly read the SDS provided by your chemical supplier.
- Pay close attention to Section 2 (Hazards Identification) and Section 13 (Disposal Considerations). These sections will provide the specific GHS hazard classifications and mandated disposal methods.

### Step 2: Personal Protective Equipment (PPE)

- Based on the SDS, wear appropriate PPE. As a minimum standard for handling any research chemical, this includes:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

### Step 3: Waste Segregation and Collection

- Do not mix **ONO-7300243** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste program.
- Solid Waste: Collect unused or contaminated solid **ONO-7300243** in a dedicated, properly labeled hazardous waste container. This includes contaminated weigh boats, wipes, and PPE.
- Liquid Waste: Collect solutions of **ONO-7300243** in a sealable, chemical-resistant (e.g., HDPE) hazardous waste container.
- Sharps Waste: Any needles, syringes, or other sharps contaminated with **ONO-7300243** must be disposed of in a designated sharps container for hazardous chemical waste.

### Step 4: Labeling Hazardous Waste

- Clearly label the waste container with the words "Hazardous Waste."
- Identify the full chemical name: "**ONO-7300243**" and its CAS number "638132-34-0."
- List all constituents, including solvents and their approximate concentrations.
- Indicate the specific hazards (e.g., "Flammable," "Toxic") as identified in the SDS.

### Step 5: Storage of Waste

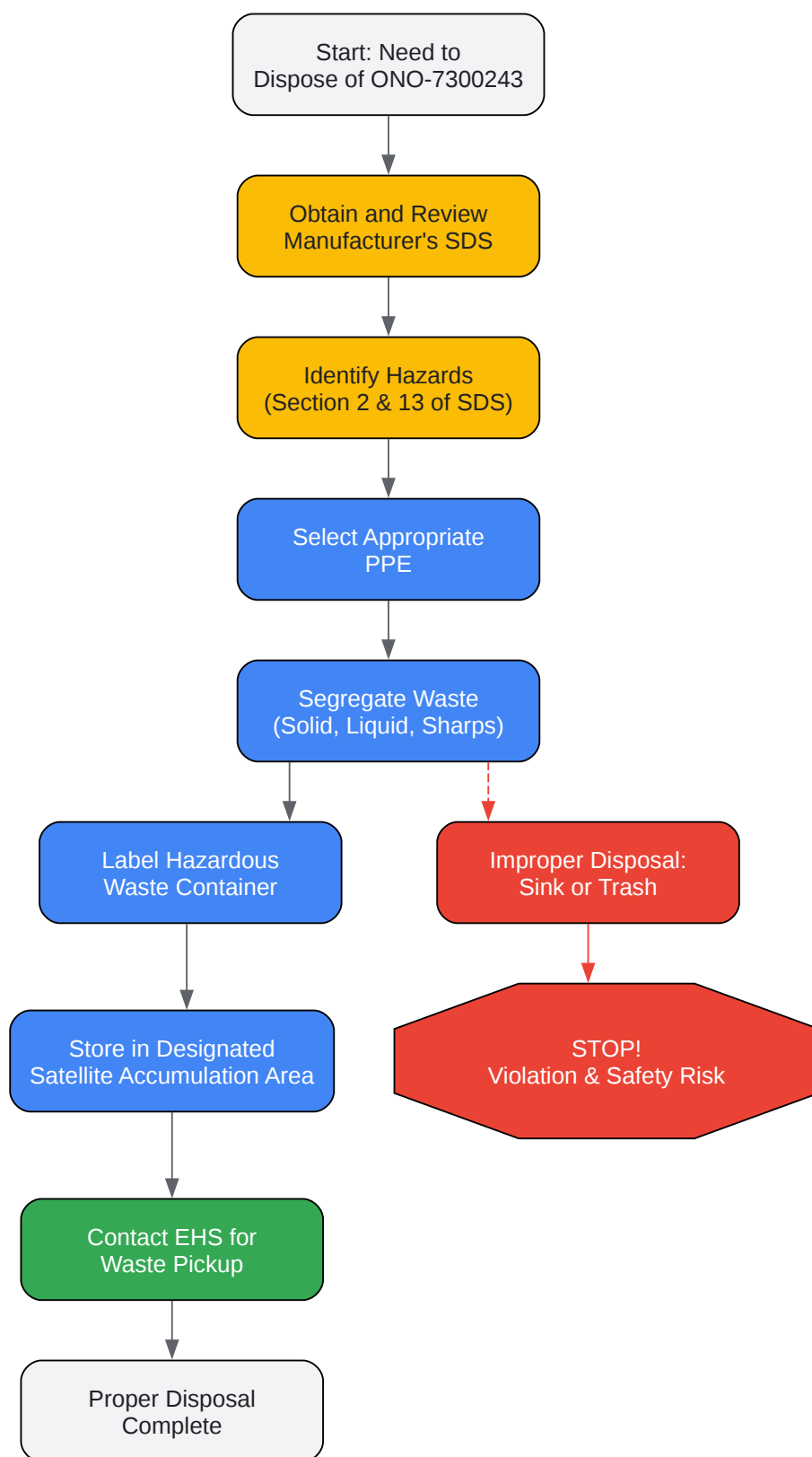
- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure the storage area is secure, well-ventilated, and away from drains, heat sources, and incompatible chemicals.

### Step 6: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Never dispose of **ONO-7300243** down the sink or in the regular trash. This is illegal and poses a significant environmental risk.

## Visualized Disposal Workflow

The following diagram illustrates the critical decision-making process for the proper disposal of any research chemical, including **ONO-7300243**.



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Caption: Workflow for Safe Chemical Disposal.

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